

Commercial Suppliers and Technical Guide for Pamoic Acid-d10

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Compound of Interest

Compound Name: Pamoic Acid-d10

Cat. No.: B1141066

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Pamoic Acid-d10**, a deuterated form of Pamoic Acid. This document outlines its commercial availability, key technical specifications, and a detailed experimental protocol for its application as an internal standard in quantitative bioanalysis.

Introduction to Pamoic Acid-d10

Pamoic Acid-d10 is a stable isotope-labeled version of Pamoic Acid, where ten hydrogen atoms on the naphthalene rings have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification of Pamoic Acid in complex biological matrices. Pamoic acid itself has gained renewed interest due to its role as a potent agonist for the orphan G protein-coupled receptor GPR35, exhibiting potential neuroprotective and anti-inflammatory properties. Accurate quantification of Pamoic Acid is therefore crucial in pharmacokinetic and drug metabolism studies.

Commercial Availability

Pamoic Acid-d10 is available from several reputable suppliers specializing in research chemicals and stable isotope-labeled compounds. The following table summarizes the key commercial suppliers.

Supplier Name	Website	Notes
LGC Standards	--INVALID-LINK--	Offers high-quality, certified reference materials. Toronto Research Chemicals (TRC) is now part of LGC.
Santa Cruz Biotechnology	--INVALID-LINK--	A major supplier of biochemicals for research.
Pharmaffiliates	--INVALID-LINK--	Provides a range of pharmaceutical reference standards.
Xcess Biosciences	--INVALID-LINK--	Supplies a variety of molecules for research and development.
Benchchem	--INVALID-LINK--	Offers a range of fine chemicals and research products.
Forenap	--INVALID-LINK--	A supplier of various chemical products for research.

Technical Data

The following table summarizes the key technical specifications for **Pamoic Acid-d10**. It is important to note that lot-specific data, including the precise isotopic enrichment, should be obtained from the Certificate of Analysis (CoA) provided by the supplier.^[1]

Property	Value
Chemical Name	4,4'-Methylenebis[3-hydroxy-2-naphthalenecarboxylic Acid-d10]
CAS Number	1215327-33-5[2][3]
Molecular Formula	C ₂₃ H ₆ D ₁₀ O ₆ [4]
Molecular Weight	398.43 g/mol [4]
Typical Purity	≥98%
Isotopic Enrichment	Typically ≥99 atom % D (refer to lot-specific CoA)
Appearance	Solid powder
Storage Conditions	2-8°C or -20°C for long-term storage

Experimental Protocol: Quantification of Pamoic Acid in Human Plasma using LC-MS/MS

This section provides a detailed methodology for the quantification of Pamoic Acid in human plasma using **Pamoic Acid-d10** as an internal standard (IS). The protocol is based on established bioanalytical methods involving protein precipitation and solid-phase extraction (SPE) followed by LC-MS/MS analysis.[5]

Materials and Reagents

- Pamoic Acid reference standard
- **Pamoic Acid-d10** (Internal Standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)

- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Human plasma (K₂-EDTA)
- SPE cartridges (e.g., C18)

Preparation of Stock and Working Solutions

- Pamoic Acid Stock Solution (1 mg/mL): Accurately weigh and dissolve Pamoic Acid in methanol.
- **Pamoic Acid-d10** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Pamoic Acid-d10** in methanol.
- Working Solutions: Prepare serial dilutions of the Pamoic Acid stock solution in 50:50 acetonitrile:water to create calibration standards. Prepare a working solution of **Pamoic Acid-d10** at an appropriate concentration in the same diluent.

Sample Preparation

- Protein Precipitation: To 100 µL of plasma sample, calibration standard, or quality control sample, add 300 µL of acetonitrile containing the **Pamoic Acid-d10** internal standard.
- Vortex and Centrifuge: Vortex the samples for 1 minute and then centrifuge at 10,000 x g for 10 minutes to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 100 µL of 50:50 acetonitrile:water with 0.1% formic acid.

LC-MS/MS Analysis

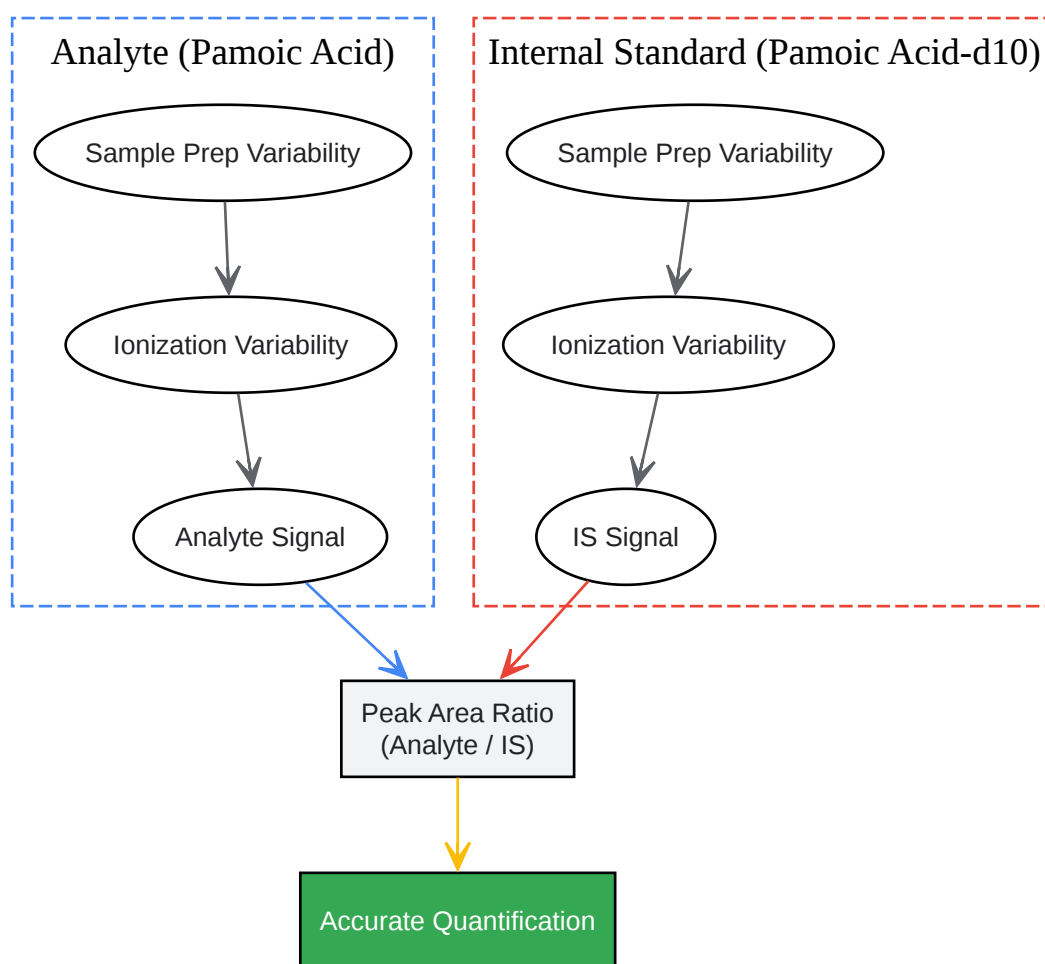
- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient to separate Pamoic Acid from matrix components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Negative ion mode.
- MRM Transitions:
 - Pamoic Acid: Precursor ion (m/z) -> Product ion (m/z) - To be determined by infusion of the reference standard.
 - **Pamoic Acid-d10**: Precursor ion (m/z) -> Product ion (m/z) - To be determined by infusion of the internal standard.

Data Analysis

The concentration of Pamoic Acid in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this to the calibration curve.

Visualizations

Experimental Workflow



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